

general description and uses of 2,5-Dinitrobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dinitrobenzoic acid

Cat. No.: B146384

[Get Quote](#)

An In-depth Technical Guide to 2,5-Dinitrobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,5-Dinitrobenzoic acid**, a significant chemical compound with diverse applications in scientific research and industrial synthesis.

General Description

2,5-Dinitrobenzoic acid is an aromatic carboxylic acid derivative.^{[1][2]} It presents as a light yellow crystalline powder or prismatic crystals.^{[1][2]} This compound is soluble in ethanol, ether, and hot water.^[1] Its chemical structure, featuring two nitro groups and a carboxylic acid group on a benzene ring, is fundamental to its reactivity and utility in various chemical transformations.

Physicochemical Properties

The key physical and chemical properties of **2,5-Dinitrobenzoic acid** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₄ N ₂ O ₆	[2][3][4][5]
Molecular Weight	212.12 g/mol	[2][3][4]
Melting Point	177-182 °C	[1][2][4]
Boiling Point (Predicted)	419.6 ± 35.0 °C	[2]
Density (Predicted)	1.688 ± 0.06 g/cm ³	[2]
pKa	1.62 (at 25°C)	[5]
Appearance	Light yellow crystalline powder	[2]
Solubility	Soluble in ethanol, ether, and hot water	[1]

Synthesis of 2,5-Dinitrobenzoic Acid

2,5-Dinitrobenzoic acid can be synthesized through several routes, with two prominent methods being the nitration of o-nitrobenzoic acid and the oxidation of 2,5-dinitrotoluene.[6] A detailed experimental protocol for a two-step synthesis starting from 2-nitroso-5-nitrotoluene is provided below.

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2,5-Dinitrobenzoic acid**.

Experimental Protocol: Oxidation of 2-Nitroso-5-nitrotoluene[6]

This procedure details the oxidation of 2-nitroso-5-nitrotoluene to **2,5-Dinitrobenzoic acid**.

Materials:

- 2-nitroso-5-nitrotoluene (air-dried)
- Potassium dichromate (powdered)
- Concentrated sulfuric acid
- Water
- Ice

Equipment:

- 500-ml Erlenmeyer flask
- Efficient stirrer
- Ice-salt bath
- Hardened filter paper
- Suction filtration apparatus
- 600-ml beaker

Procedure:

- Prepare a suspension of 20 g (0.12 mole) of air-dried 2-nitroso-5-nitrotoluene in 100 ml of water in a 500-ml Erlenmeyer flask.
- Add 50 g (0.17 mole) of powdered potassium dichromate to the suspension.
- Place the flask in an ice-salt bath and stir the mixture vigorously.

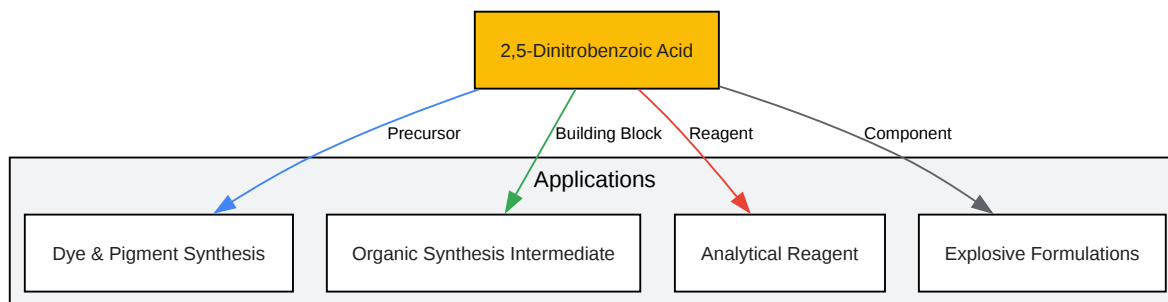
- Once the temperature drops to 5°C, slowly add 175 ml of concentrated sulfuric acid in a thin stream, ensuring the temperature does not exceed 35°C.
- After the addition of sulfuric acid is complete, continue stirring for one hour while maintaining the temperature between 30°C and 35°C.
- Cool the solution to 20°C and add 250 g of ice.
- Stir the mixture for a few minutes, then filter the solid with suction using hardened filter paper.
- Wash the collected solid with 35 ml of ice water.
- Suspend the solid in 25 ml of water in a 600-ml beaker and slowly dissolve it by the gradual addition of 55–65 ml of your chosen solvent.

Uses and Applications

2,5-Dinitrobenzoic acid serves as a versatile intermediate and reagent in various fields.

- **Intermediate for Dyes and Pigments:** It is a precursor in the synthesis of various dyes and pigments, contributing to the creation of vibrant and lasting colors for textiles and inks.^[2]
- **Organic Synthesis:** This compound is a valuable building block in organic synthesis, facilitating the preparation of more complex chemical structures.^[2]
- **Analytical Chemistry:** It is employed as a reagent for the identification and characterization of other chemical substances.^[2]
- **Explosive Formulations:** Due to the presence of nitro groups, it has potential, though limited and highly regulated, applications in the formulation of explosives.^[2]

Logical Relationship of Uses



[Click to download full resolution via product page](#)

Caption: Applications of **2,5-Dinitrobenzoic acid**.

Safety and Handling

While a comprehensive safety data sheet should always be consulted before handling, the following table summarizes key safety information for **2,5-Dinitrobenzoic acid**.

Aspect	Information	Source
General Hazards	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[7][8][9]
First Aid: Inhalation	Move person into fresh air. If not breathing, give artificial respiration.	[8][10]
First Aid: Skin Contact	Wash off with soap and plenty of water.	[10]
First Aid: Eye Contact	Flush eyes with water as a precaution.	[10]
First Aid: Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person.	[10]
Firefighting Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[10]
Personal Protective Equipment	Dust mask type N95 (US), eyeshields, gloves.	[4]
Storage	Store in a cool place (2-8°C).	[2]

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety guidance. Always consult the latest SDS for **2,5-Dinitrobenzoic acid** before handling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5-DINITROBENZOIC ACID | 610-28-6 [chemicalbook.com]
- 2. 2,5-Dinitrobenzoic acid [myskinrecipes.com]
- 3. 2,5-Dinitrobenzoic acid | C7H4N2O6 | CID 11879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,5-二硝基苯甲酸 ≥95.0% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. Page loading... [wap.guidechem.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. fishersci.com [fishersci.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. lobachemie.com [lobachemie.com]
- 10. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [general description and uses of 2,5-Dinitrobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146384#general-description-and-uses-of-2-5-dinitrobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com